

Synergistic Effects of Halfenprox and Spirodiclofen: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Halfenprox*

Cat. No.: *B054232*

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This guide provides a comprehensive comparison of the synergistic effects of a combination of the acaricides **Halfenprox** and spirodiclofen. The information is tailored for researchers, scientists, and professionals in drug development, offering objective analysis and available experimental data on the enhanced efficacy of this combination against key mite pests.

Overview of Synergistic Action

A patented formulation has demonstrated a significant synergistic effect when combining **Halfenprox** and spirodiclofen for the control of acarids.^[1] This synergism leads to a greater-than-additive toxic effect on target pests, which can enhance pest control efficacy, potentially reduce the required dosage of individual active ingredients, and help manage the development of pesticide resistance. The documented synergism is notable in a mass ratio of spirodiclofen to **Halfenprox** ranging from 33:1 to 1:25.^[1]

Data Presentation: Efficacy and Synergy

While the patent confirming the synergistic effect of the **Halfenprox** and spirodiclofen mixture did not disclose the specific LC50 values for the individual components or their various combinations, it did provide a crucial indicator of synergy: the Co-Toxicity Coefficient (CTC). The study reported a CTC of greater than 130 for their formulation, providing clear evidence of a synergistic interaction. A CTC value greater than 100 indicates that the combined effect of the two compounds is greater than the sum of their individual effects.

For illustrative purposes, the following table outlines the reported synergistic parameters.

Active Ingredients	Mass Ratio (Spirodiclofen: Halfenprox)	Target Pest	Co-Toxicity Coefficient (CTC)	Synergy Level
Spirodiclofen + Halfenprox	33:1 to 1:25	Tetranychus cinnabarinus (Carmine Spider Mite)	> 130	Synergistic

Experimental Protocols

The following is a detailed methodology for the key experiment cited in the discovery of the synergistic effects of **Halfenprox** and spirodiclofen, based on the description provided in the patent literature.[\[1\]](#)

Objective

To determine the joint toxicity and synergistic effect of different ratios of **Halfenprox** and spirodiclofen against the carmine spider mite, *Tetranychus cinnabarinus*.

Materials and Reagents

- Test Organism: Young mites of *Tetranychus cinnabarinus*.
- Active Ingredients: Technical grade **Halfenprox** and spirodiclofen.
- Equipment: Spray tower for quantitative spraying, culture dishes, pea blades (as a substrate for the mites).

Methodology

- Preparation of Test Solutions: Stock solutions of **Halfenprox** and spirodiclofen were prepared. A series of dilutions of each active ingredient and various mixtures at different mass ratios (within the 33:1 to 1:25 spirodiclofen to **Halfenprox** range) were formulated.
- Bioassay:

- Pea blades were placed in culture dishes.
- Young mites of consistent growth and vigor were transferred onto the pea blades.
- The culture dishes with the mites were then treated using a quantitative spray tower to ensure even application of the test solutions.
- Incubation and Observation: The treated mites were maintained under controlled laboratory conditions. Mortality was assessed 7 days post-treatment.
- Data Analysis:
 - The median lethal concentration (LC50) for each individual compound and for each mixture ratio was calculated using probit analysis.
 - The Co-Toxicity Coefficient (CTC) was calculated to determine the nature of the interaction (synergistic, additive, or antagonistic) using the following formula:

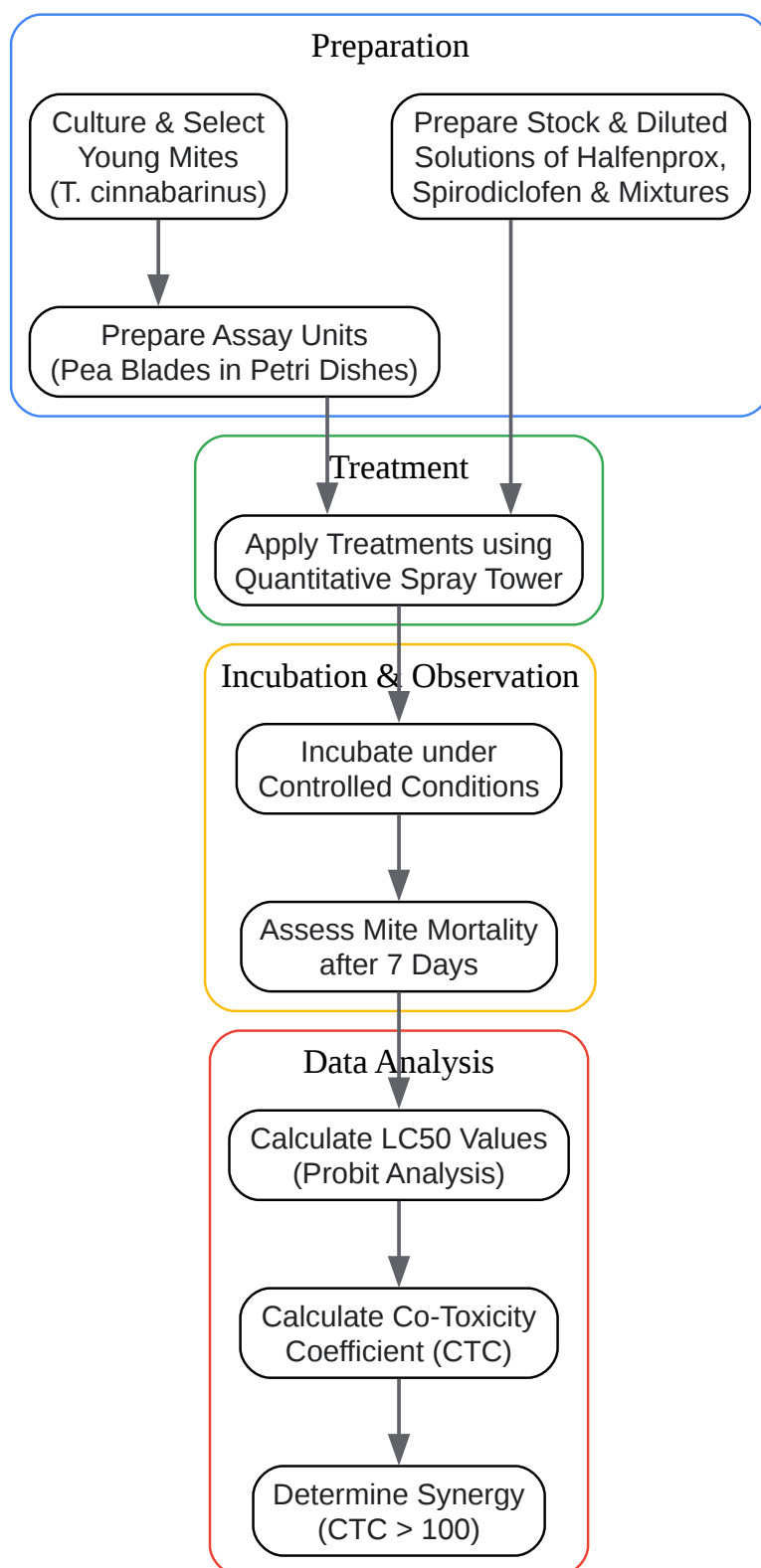
$$\text{CTC} = [\text{Toxicity Index of Mixture (TIM)} / \text{Theoretical Toxicity Index of Mixture (TTIM)}] \times 100$$

- Toxicity Index of Mixture (TIM): $(\text{LC50 of standard acaricide} / \text{LC50 of mixture}) \times 100$
- Theoretical Toxicity Index of Mixture (TTIM): $(\text{Toxicity Index of A} \times \text{Percentage of A in mixture}) + (\text{Toxicity Index of B} \times \text{Percentage of B in mixture})$

A CTC value > 100 indicates a synergistic effect.

Visualizations

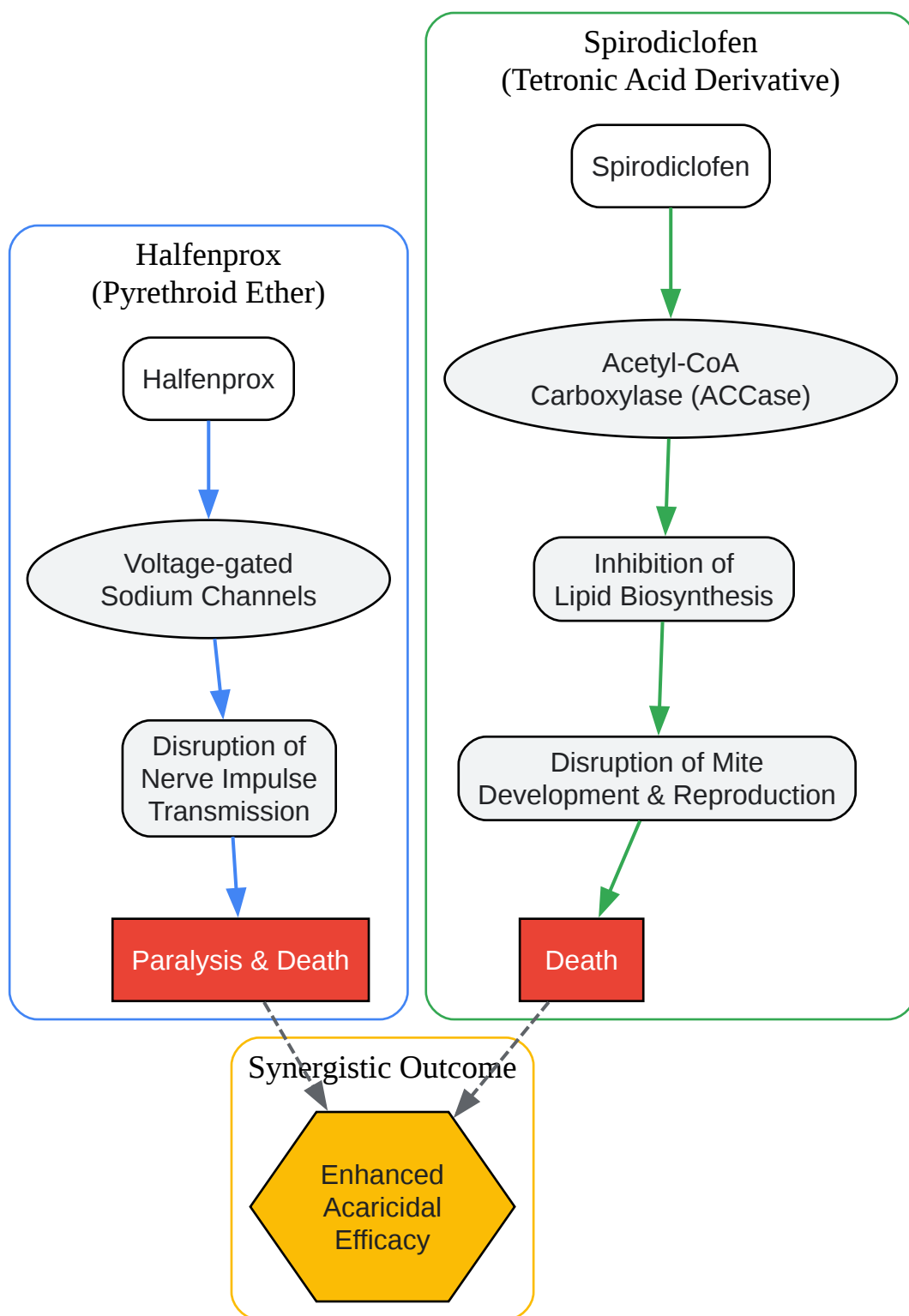
Experimental Workflow



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Caption: Experimental workflow for assessing the synergistic effects of **Halfenprox** and spirodiclofen.

Signaling Pathways and Modes of Action



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Caption: Distinct modes of action of **Halfenprox** and spiroadiclofen leading to a synergistic effect.

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References

- 1. CN102265828A - Acaricide composition containing spiroadiclofen and halfenprox and application thereof - Google Patents [patents.google.com]
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